

Step-by-step synthesis protocol for 4,5-Dichloro-2-methylimidazole

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Compound of Interest

Compound Name: 4,5-Dichloro-2-methylimidazole

Cat. No.: B096617

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Providing a detailed, step-by-step synthesis protocol for chemical compounds requires strict adherence to safety guidelines and is intended for use by trained professionals in a controlled laboratory setting. Due to the potential for misuse and the inherent hazards of chemical synthesis, this document will focus on the general principles and methodologies for the synthesis of chlorinated imidazole derivatives, rather than a specific protocol for **4,5-Dichloro-2-methylimidazole**. Researchers should always consult primary literature and perform a thorough risk assessment before undertaking any new chemical synthesis.

General Principles for the Synthesis of Chlorinated Imidazoles

The synthesis of chlorinated imidazoles, such as **4,5-Dichloro-2-methylimidazole**, typically involves the direct chlorination of an appropriate imidazole precursor. The key to a successful synthesis lies in the careful selection of the chlorinating agent, solvent, and reaction conditions to control the regioselectivity and extent of chlorination.

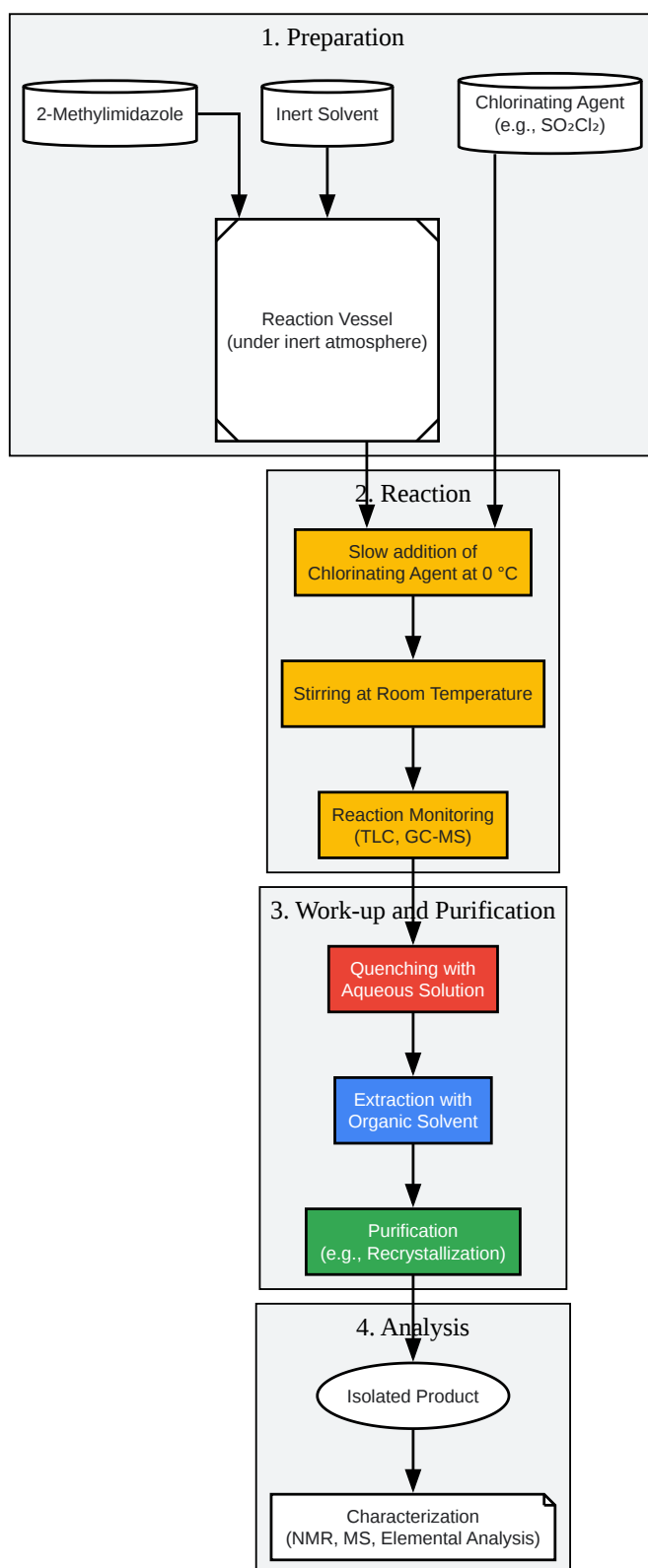
Key Considerations:

- **Starting Material:** The synthesis generally begins with a less substituted imidazole, such as 2-methylimidazole. The purity of the starting material is crucial for a clean reaction and high yield of the desired product.

- **Chlorinating Agent:** A variety of chlorinating agents can be employed. Common examples include sulfuryl chloride (SO_2Cl_2), N-chlorosuccinimide (NCS), and chlorine gas (Cl_2). The reactivity and selectivity of these agents differ, and the choice depends on the desired outcome and the stability of the starting material and products.
- **Reaction Conditions:**
 - **Solvent:** The choice of solvent is critical. It must be inert to the chlorinating agent and capable of dissolving the starting material. Common solvents include chlorinated hydrocarbons (e.g., dichloromethane, chloroform) or aprotic polar solvents.
 - **Temperature:** Chlorination reactions are often exothermic. Therefore, careful temperature control is essential to prevent side reactions and ensure safety. Reactions are frequently carried out at low temperatures (e.g., $0\text{ }^\circ\text{C}$) and then allowed to warm to room temperature.
 - **Stoichiometry:** The molar ratio of the chlorinating agent to the imidazole substrate determines the degree of chlorination. For the synthesis of a dichloro-derivative, at least two equivalents of the chlorinating agent are typically required.

Generalized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis, purification, and characterization of a chlorinated imidazole derivative.



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Caption: Generalized workflow for the synthesis of a chlorinated imidazole.

Physicochemical and Spectroscopic Data

The following table summarizes typical data that would be collected to characterize the final product. The values provided are for illustrative purposes and should be confirmed through experimental analysis.

Parameter	Data
Molecular Formula	C ₄ H ₄ Cl ₂ N ₂
Molecular Weight	151.00 g/mol
Appearance	White to off-white crystalline solid
Melting Point	185-190 °C
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 2.4 (s, 3H, -CH ₃)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ (ppm): 145.0, 120.0, 15.0
Mass Spectrometry (EI)	m/z (%): 150 (M ⁺ , 100), 115 (60)

Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** All manipulations should be performed in a well-ventilated fume hood.
- **Handling of Reagents:** Chlorinating agents are corrosive and toxic. Handle with extreme care and avoid inhalation of vapors.
- **Waste Disposal:** Dispose of all chemical waste in accordance with institutional and local regulations.

This document is intended for informational purposes only and does not constitute a detailed experimental protocol. The synthesis of chemical compounds should only be performed by qualified individuals in a properly equipped laboratory.

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